

A Technical Guide to 2-Methoxybenzylhydrazine Dihydrochloride

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Compound of Interest

Compound Name: 2-Methoxybenzylhydrazine
dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-Methoxybenzylhydrazine Dihydrochloride**. The information is intended to support research and development activities in the fields of medicinal chemistry, organic synthesis, and drug discovery.

Core Chemical Properties

2-Methoxybenzylhydrazine dihydrochloride is a hydrazine derivative that serves as a valuable intermediate in the synthesis of various organic compounds. Its chemical characteristics are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	(2-methoxyphenyl)methylhydrazine dihydrochloride	[1]
CAS Number	784189-95-3	[1]
Molecular Formula	C ₈ H ₁₄ Cl ₂ N ₂ O	[1]
Molecular Weight	225.11 g/mol	[1][2]
Appearance	Light yellow to brown powder/crystalline solid	
Melting Point	118-120 °C	[2]
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol (inferred from similar compounds).	[3]

Synthesis Protocol

A general and established method for the synthesis of methoxybenzylhydrazine dihydrochlorides involves a two-step process. The following protocol is adapted from procedures reported for the synthesis of the isomeric (4-methoxybenzyl)hydrazine dihydrochloride.[3][4]

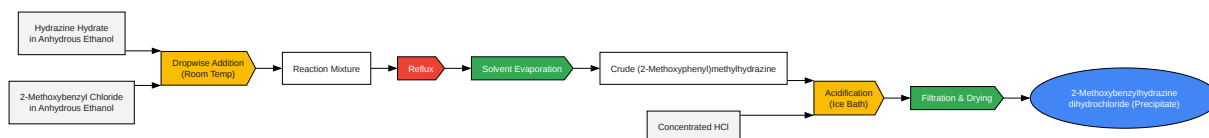
Step 1: Synthesis of (2-Methoxyphenyl)methylhydrazine

- In a three-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, and condenser, a solution of hydrazine hydrate in anhydrous ethanol is prepared.
- 2-Methoxybenzyl chloride, dissolved in anhydrous ethanol, is added dropwise to the hydrazine hydrate solution at room temperature with continuous stirring.
- The reaction mixture is then heated to reflux and maintained at this temperature for several hours to ensure the completion of the nucleophilic substitution reaction.

- After the reaction is complete, the solvent is removed under reduced pressure using a rotary evaporator.

Step 2: Formation of the Dihydrochloride Salt

- The crude (2-methoxyphenyl)methylhydrazine residue is redissolved in a minimal amount of anhydrous ethanol.
- The solution is cooled in an ice bath.
- Concentrated hydrochloric acid is added dropwise to the cooled solution with stirring.
- The addition of hydrochloric acid results in the precipitation of **2-Methoxybenzylhydrazine dihydrochloride** as a solid.
- The precipitate is collected by vacuum filtration, washed with a small amount of cold anhydrous ethanol, and dried in a vacuum desiccator to yield the final product.



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Synthesis of **2-Methoxybenzylhydrazine Dihydrochloride**.

Analytical Methodologies

The characterization and quality control of **2-Methoxybenzylhydrazine dihydrochloride** can be performed using a variety of standard analytical techniques.

Chromatographic Methods

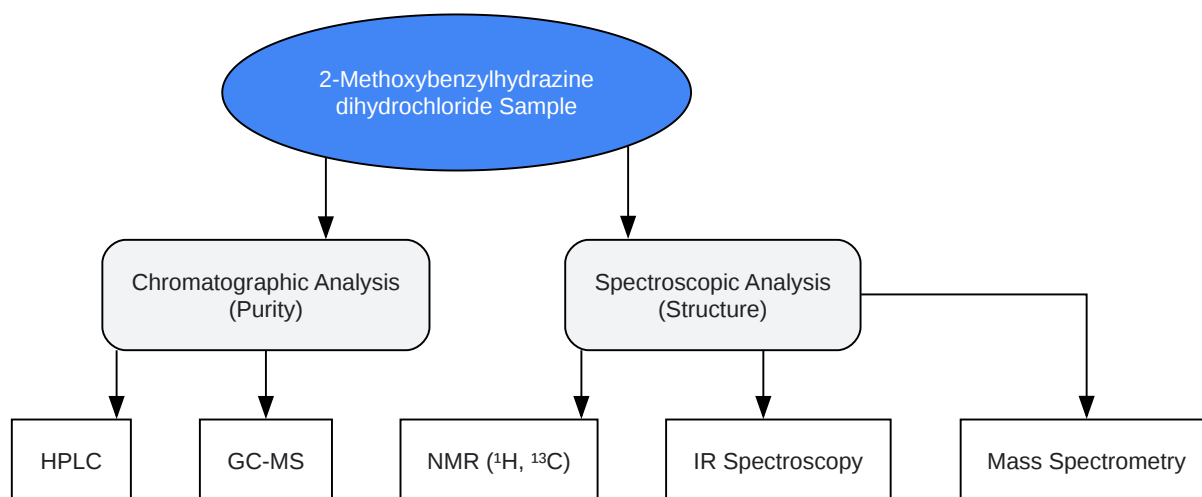
High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful techniques for assessing the purity of hydrazine derivatives.^{[5][6]}

- HPLC: A reversed-phase HPLC method, similar to that used for other hydrazine compounds like hydralazine hydrochloride, can be developed.^[7] A typical setup would involve a C18 column with a gradient elution using a buffered aqueous mobile phase and an organic modifier like acetonitrile or methanol. Detection is commonly performed using a UV detector.
- GC: For GC analysis, derivatization of the hydrazine moiety is often necessary to improve volatility and thermal stability. The resulting derivative can then be separated on a suitable capillary column and detected by a flame ionization detector (FID) or a mass spectrometer (MS).^[5]

Spectroscopic Methods

Spectroscopic techniques are essential for the structural elucidation and confirmation of **2-Methoxybenzylhydrazine dihydrochloride**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy provide detailed information about the molecular structure. Spectral data for the related compound (2-Methoxyphenyl)hydrazine hydrochloride is available and can serve as a reference.^[8]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups present in the molecule. Reference spectra for related hydrazine hydrochlorides are available.^[9]
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.



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